

Administering Sodium octanoate C-13 in cell culture for metabolic flux analysis

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Compound of Interest

Compound Name: Sodium octanoate C-13

Cat. No.: B1324543

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Application Notes: Tracing Fatty Acid Metabolism with Sodium Octanoate C-13

The study of cellular metabolism, particularly the alterations that occur in disease states like cancer, is crucial for modern drug development.[1][2][3] Metabolic Flux Analysis (MFA) using stable isotopes is a powerful technique to quantify the rates (fluxes) of intracellular metabolic pathways.[4][5] While glucose and glutamine are common tracers, ¹³C-labeled fatty acids are essential for specifically investigating fatty acid oxidation (FAO).

Sodium octanoate, an eight-carbon medium-chain fatty acid (MCFA), serves as an excellent tracer for FAO. Unlike long-chain fatty acids, MCFAs can enter the mitochondria independently of the carnitine shuttle, providing a direct probe into the β -oxidation pathway.[6] Administering Sodium [U-¹³C₈]octanoate to cell cultures allows for the tracing of carbon atoms as they are converted into acetyl-CoA and subsequently enter the Tricarboxylic Acid (TCA) cycle.[7] This enables researchers to quantify the contribution of fatty acids to cellular energy production and biosynthetic pathways, providing critical insights into the metabolic phenotype of various cell types.[8]

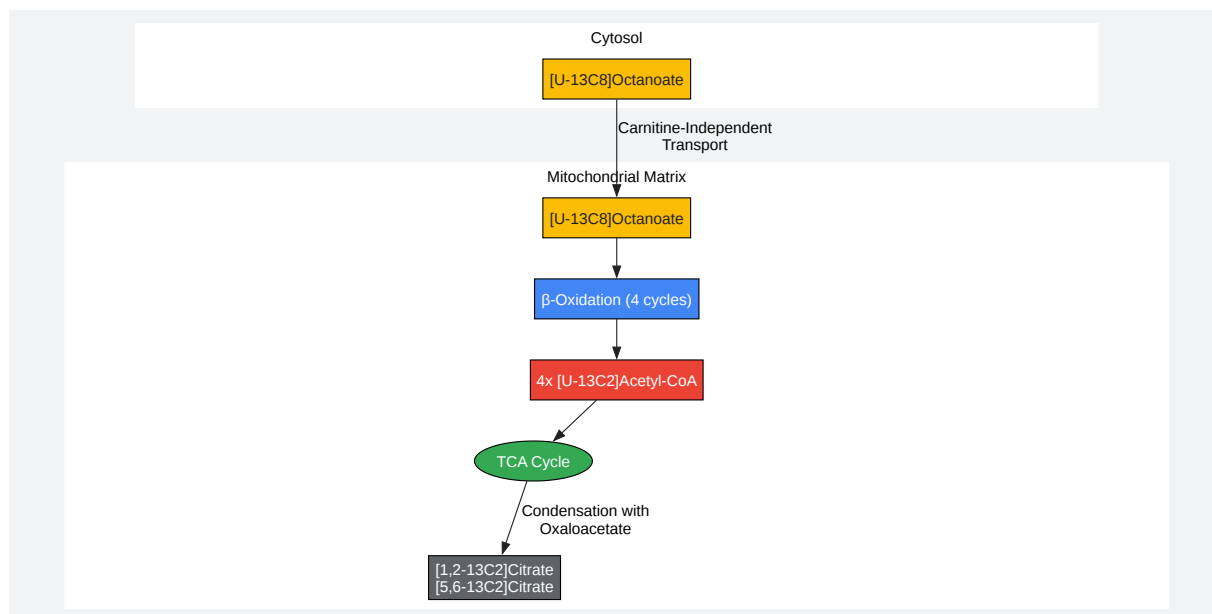
Key Applications:

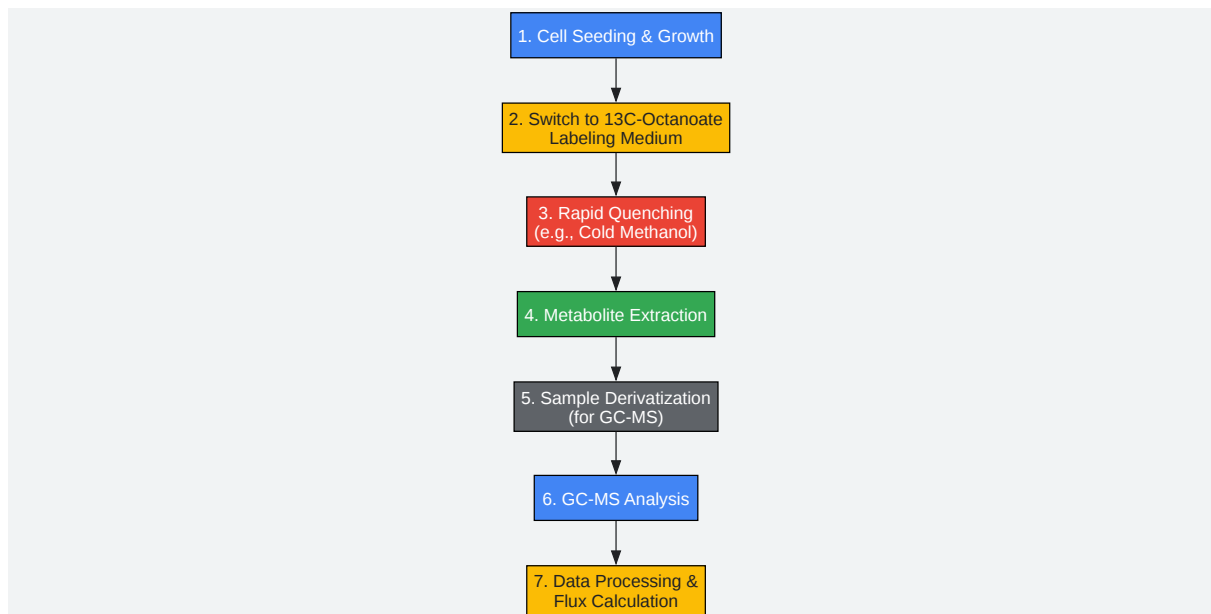
- Quantifying the flux through fatty acid β -oxidation.

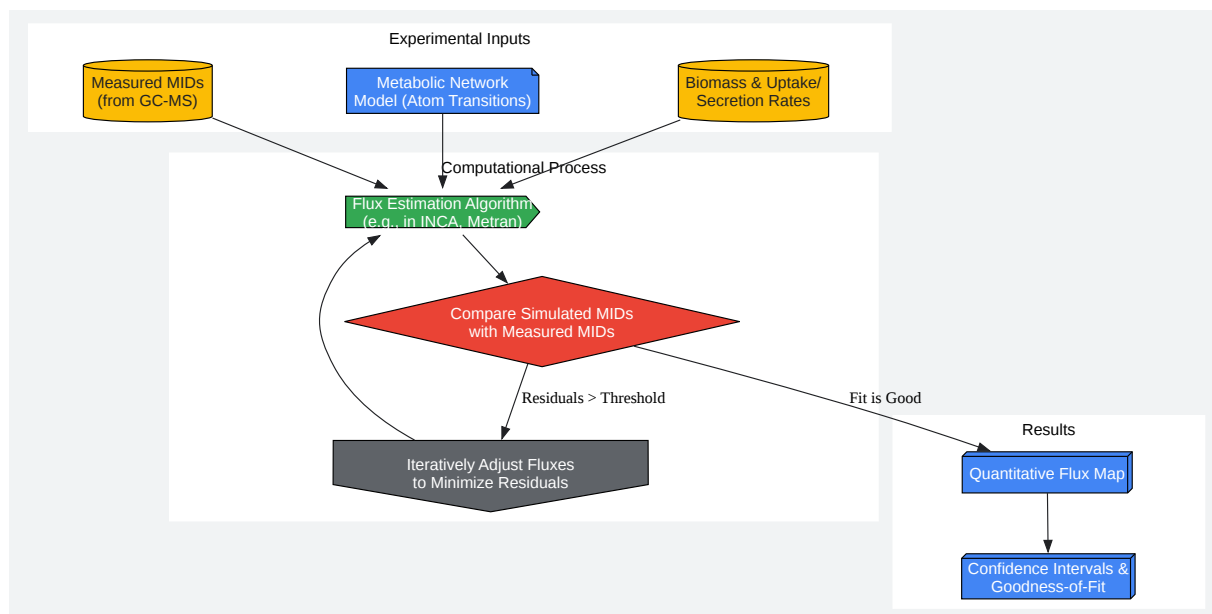
- Determining the relative contribution of fatty acids versus other substrates (e.g., glucose) to the TCA cycle.[\[9\]](#)
- Investigating metabolic reprogramming in cancer, diabetes, and cardiovascular diseases.[\[10\]](#)
- Assessing the metabolic effects of drugs targeting FAO pathways.

Metabolic Pathway of [U-13C8]Octanoate

The diagram below illustrates the metabolic fate of uniformly labeled ¹³C-octanoate. The fatty acid enters the mitochondrial matrix and undergoes four cycles of β -oxidation. Each cycle cleaves a two-carbon unit, ultimately producing four molecules of [U-13C2]acetyl-CoA. These labeled molecules then condense with oxaloacetate to introduce the ¹³C label into the metabolites of the TCA cycle.







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